

physical and chemical properties of 4-Hydroxyindole-3-carboxaldehyde

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Compound of Interest

Compound Name: 4-Hydroxyindole-3-carboxaldehyde

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An In-depth Technical Guide to 4-Hydroxyindole-3-carboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Hydroxyindole-3-carboxaldehyde is a naturally occurring plant metabolite and a member of the hydroxyindole class of compounds.[1][2][3] Structurally, it is characterized by a 4-hydroxyindole core with a formyl group at the 3-position.[3] This compound has garnered interest in the scientific community due to its presence in edible plants like capers (*Capparis spinosa* L.) and its potential biological activities, including anti-inflammatory effects.[1][2] Its chemical structure also makes it a valuable precursor in the synthesis of more complex molecules, such as fluorescent probes.[1][2] This guide provides a comprehensive overview of the physical and chemical properties, a detailed synthesis protocol, and an exploration of its biological significance and potential mechanisms of action.

Physical and Chemical Properties

4-Hydroxyindole-3-carboxaldehyde is typically a yellow to brown solid.[2] Its core structure consists of a bicyclic system where a benzene ring is fused to a pyrrole ring, with hydroxyl and aldehyde functional groups that dictate its chemical reactivity and physical characteristics.[4]

Table 1: Physical and Chemical Data for **4-Hydroxyindole-3-carboxaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ NO ₂	[2][3]
Molecular Weight	161.16 g/mol	[2][3]
Appearance	Yellow to brown solid	[2]
Melting Point	190-193 °C	[1][5]
Solubility	Soluble in DMSO.[2]	[2]
CAS Number	81779-27-3	[2][3]
¹ H-NMR (DMSO-d ₆) δ (ppm)	6.54 (1H, dd, J = 8.1, 0.9 Hz), 6.95 (1H, dd, J = 8.1, 0.9 Hz), 7.13 (1H, t, J = 8.1 Hz), 8.37 (1H, s), 9.64 (1H, s), 10.54 (1H, br s), 12.35 (1H, br s)	[1][5]

Synthesis and Experimental Protocols

The synthesis of **4-Hydroxyindole-3-carboxaldehyde** is commonly achieved through the Vilsmeier-Haack reaction, a well-established method for the formylation of electron-rich aromatic compounds.[4][5] This procedure utilizes 4-hydroxyindole as the starting material.

Experimental Protocol: Vilsmeier-Haack Formylation of 4-Hydroxyindole[5]

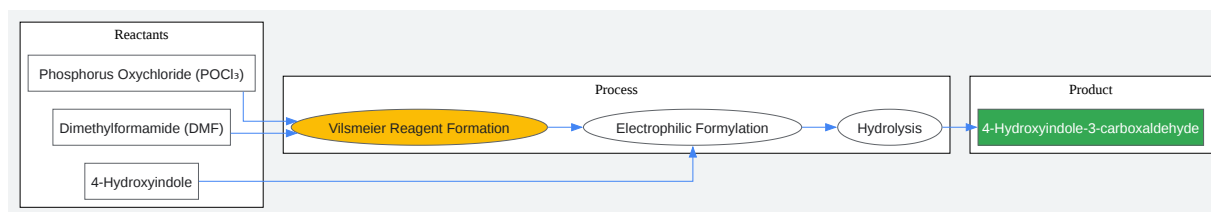
Materials:

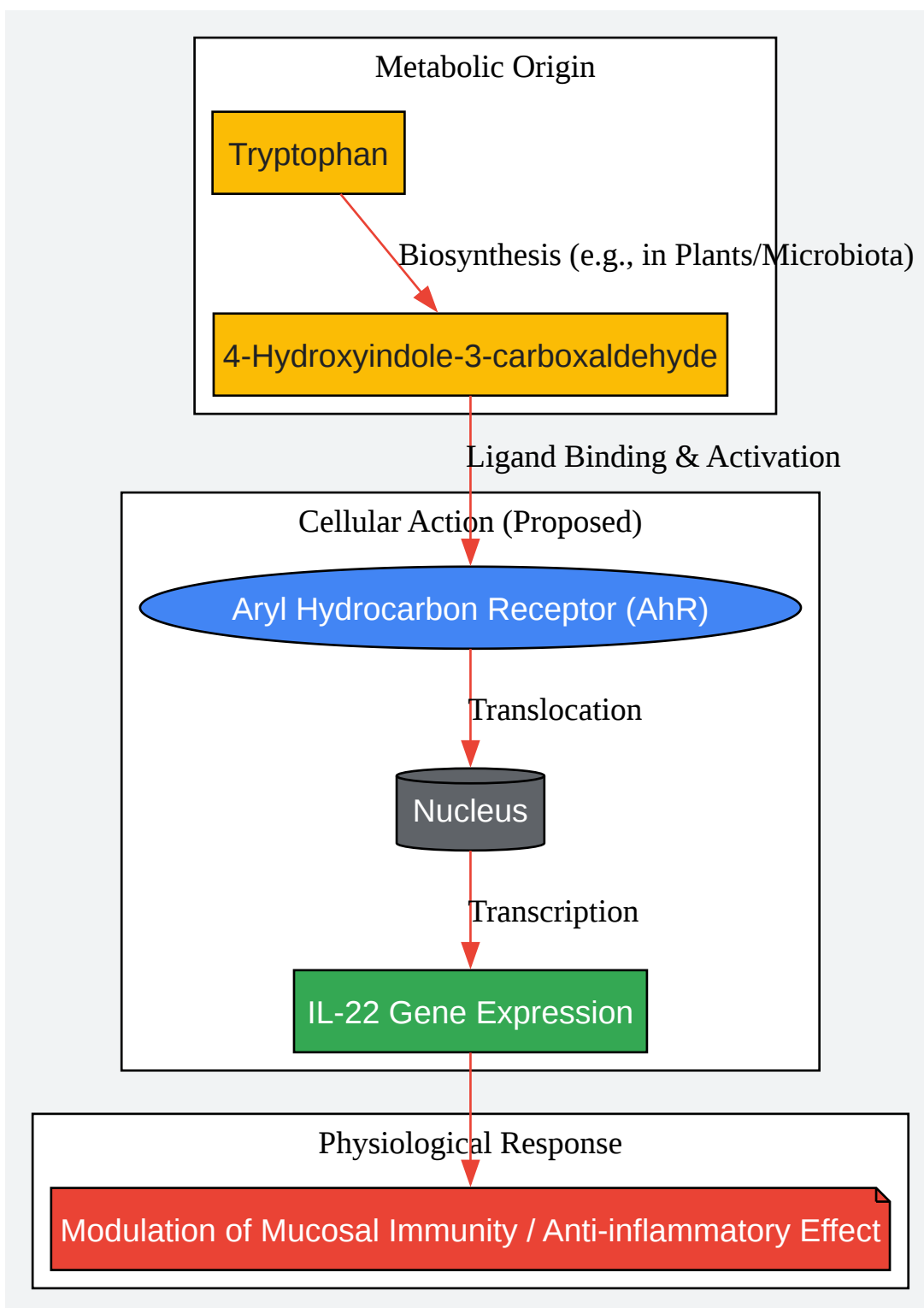
- 4-hydroxyindole (5.0 g)
- Phosphorus oxychloride (POCl₃) (7.35 mL)
- Dry N,N-dimethylformamide (DMF) (25 mL total)
- 30% aqueous sodium hydroxide (NaOH) solution

- 5N Hydrochloric acid (HCl)
- Methanol (for recrystallization)
- Ice-methanol bath
- Ice bath

Procedure:

- Under cooling in an ice-methanol bath, slowly add phosphorus oxychloride (7.35 mL) dropwise to dry DMF (15 mL). Stir the mixture for 15 minutes.
- Dissolve 4-hydroxyindole (5.0 g) in dry DMF (10 mL).
- Add the 4-hydroxyindole solution dropwise to the reaction mixture while maintaining cooling in an ice bath.
- Remove the ice bath and stir the reaction mixture at room temperature for 2 hours.
- Cool the mixture again in an ice bath and add water.
- Make the solution alkaline by adding a 30% aqueous NaOH solution and continue stirring for 15 minutes.
- Acidify the mixture to a pH of 4 using 5N HCl. A precipitate will form.
- Collect the precipitate by filtration, wash it with water, and dry it to obtain the crude product.
- Recrystallize the crude product from methanol to yield pure, yellow crystals of 4-hydroxy-1H-indole-3-carbaldehyde. The reported yield for this method is approximately 82%.[\[4\]](#)[\[5\]](#)





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